

# Technical Guide: Physical Properties and Synthetic Applications of Tert-butyl 4-ethynylbenzoate

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## Compound of Interest

Compound Name: *Tert-butyl 4-ethynylbenzoate*

Cat. No.: *B053489*

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## Introduction

**Tert-butyl 4-ethynylbenzoate** is a bifunctional organic compound of significant interest in medicinal chemistry and materials science. Its structure incorporates a tert-butyl ester, which can serve as a protecting group or be hydrolyzed to the corresponding carboxylic acid, and a terminal alkyne, a versatile functional group for various coupling reactions. This guide provides a comprehensive overview of the known physical properties of **tert-butyl 4-ethynylbenzoate**, detailed experimental protocols for its synthesis, and its application as a key building block in the synthesis of complex molecules, particularly through copper-catalyzed azide-alkyne cycloaddition (CuAAC) "click" chemistry.

## Core Physical Properties

The physical properties of **tert-butyl 4-ethynylbenzoate** are essential for its handling, reaction setup, and purification. The available data, compiled from various sources, are summarized in the table below. It is important to note that there are some discrepancies in the reported boiling points, which may be due to different experimental conditions (e.g., pressure).

Property	Value	Source(s)
Molecular Formula	C <sub>13</sub> H <sub>14</sub> O <sub>2</sub>	<a href="#">[1]</a>
Molecular Weight	202.25 g/mol	<a href="#">[2]</a>
Melting Point	-20 °C	<a href="#">[1]</a>
Boiling Point	120-122 °C	<a href="#">[1]</a>
279.525 °C at 760 mmHg	<a href="#">[2]</a>	
Density	1.046 g/cm <sup>3</sup>	<a href="#">[2]</a>
Solubility	Soluble in organic solvents, slightly soluble in water.	<a href="#">[1]</a>
Appearance	Colorless or yellowish liquid	<a href="#">[1]</a>

## Experimental Protocols

### Synthesis of Tert-butyl 4-ethynylbenzoate via Esterification

A common method for the synthesis of **tert-butyl 4-ethynylbenzoate** is the esterification of 4-ethynylbenzoic acid with tert-butanol.[\[1\]](#)

Materials:

- 4-ethynylbenzoic acid
- tert-Butanol
- Sulfuric acid (or another suitable acid catalyst)
- Anhydrous organic solvent (e.g., toluene)
- Sodium bicarbonate solution
- Brine

- Anhydrous magnesium sulfate
- Standard laboratory glassware for organic synthesis (round-bottom flask, condenser, separatory funnel, etc.)
- Heating and stirring apparatus

**Procedure:**

- In a round-bottom flask, dissolve 4-ethynylbenzoic acid in a minimal amount of anhydrous toluene.
- Add an excess of tert-butanol to the solution.
- Carefully add a catalytic amount of concentrated sulfuric acid to the reaction mixture.
- Equip the flask with a reflux condenser and heat the mixture to reflux for several hours, monitoring the reaction progress by thin-layer chromatography (TLC).
- Once the reaction is complete, allow the mixture to cool to room temperature.
- Transfer the reaction mixture to a separatory funnel and wash sequentially with water, a saturated solution of sodium bicarbonate, and brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent under reduced pressure to obtain the crude product.
- Purify the crude **tert-butyl 4-ethynylbenzoate** by vacuum distillation or column chromatography.

## Determination of Physical Properties

Standard laboratory procedures are employed to determine the physical properties of the synthesized compound.

- Melting Point: For solid compounds, the melting point is determined using a calibrated melting point apparatus. A small amount of the crystalline solid is packed into a capillary tube

and heated slowly. The temperature range from the first appearance of liquid to the complete melting of the solid is recorded.

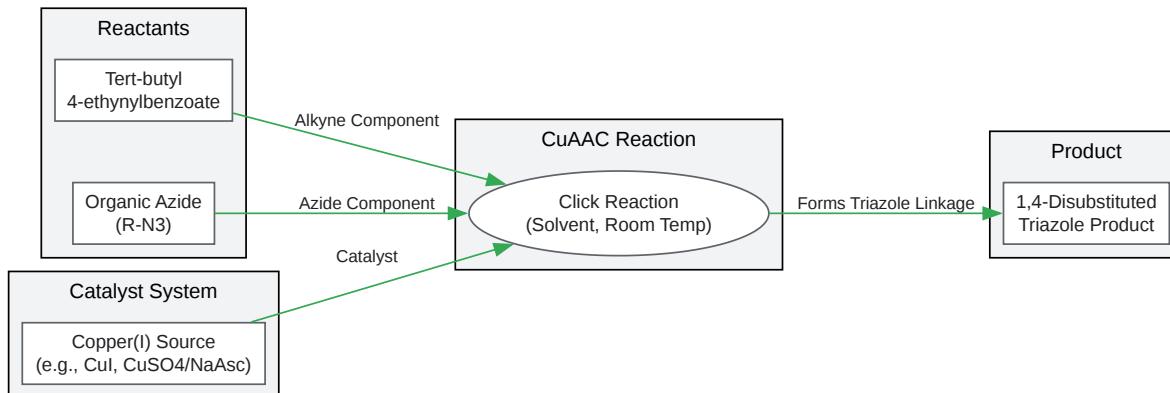
- Boiling Point: The boiling point is determined by distillation at atmospheric or reduced pressure. For small quantities, a micro-boiling point determination using a Thiele tube can be employed. The temperature at which the vapor pressure of the liquid equals the external pressure is recorded as the boiling point.[3][4]
- Density: The density can be measured using a pycnometer or a digital density meter at a specified temperature.
- Solubility: Qualitative solubility is determined by observing the dissolution of a small amount of the compound in various solvents at room temperature. For quantitative analysis, a saturated solution is prepared at a specific temperature, and the concentration of the dissolved solute is determined gravimetrically or spectroscopically.

## Applications in Drug Discovery and Development

While there is no direct evidence of **tert-butyl 4-ethynylbenzoate** being involved in specific signaling pathways, its utility as a building block in the synthesis of biologically active molecules is well-established. The terminal alkyne functionality makes it an ideal substrate for copper-catalyzed azide-alkyne cycloaddition (CuAAC), a cornerstone of "click chemistry." [5] This reaction allows for the efficient and regioselective formation of stable triazole linkages, which are common motifs in pharmaceutical compounds.[6]

## Experimental Workflow: Copper-Catalyzed Azide-Alkyne Cycloaddition (CuAAC)

The following diagram illustrates a typical workflow for the use of **tert-butyl 4-ethynylbenzoate** in a CuAAC reaction to synthesize a triazole-containing compound, a common strategy in the development of new drug candidates.[7][8]



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